

# An In-Depth Technical Guide to Ethyl 2-Ethylhexanoate

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## Compound of Interest

Compound Name: Ethyl 2-ethylhexanoate

Cat. No.: B156873

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This technical guide provides a comprehensive overview of **Ethyl 2-ethylhexanoate**, including its chemical identifiers, physical and chemical properties. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical Identity and Synonyms

**Ethyl 2-ethylhexanoate** is an organic compound classified as an ester. Its unique identification is crucial for research and regulatory purposes.

Identifier	Value
CAS Number	2983-37-1[1][2]
IUPAC Name	ethyl 2-ethylhexanoate[2]
Molecular Formula	C10H20O2[1][2]
Molecular Weight	172.26 g/mol [1][2]
Synonyms	Ethyl 2-ethylhexanoat, IROTYL, 2-Ethylhexanoic acid ethyl ester, Ai3-33644, Einecs 221-043-3, Ethyl 2-ethylcaproate, Ethyl alpha-ethylcaproate[3]

## Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 2-ethylhexanoate** is presented in the table below.

Property	Value
Melting Point	-63.5°C (estimate)[3]
Boiling Point	196°C[3]
Density	0.872 g/cm <sup>3</sup> [3]
Vapor Pressure	1.3 hPa at 25°C[3]
Refractive Index	1.4123[3]
Flash Point	71°C[3]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol[3]

## Experimental Protocols and Biological Pathways

**Ethyl 2-ethylhexanoate** is primarily utilized as a flavoring and fragrance agent.[2] As such, detailed experimental protocols related to drug development or its involvement in specific biological signaling pathways are not extensively documented in publicly available scientific literature. The compound is not typically studied in the context of complex cellular signaling.

## Visual Representations

To aid in the understanding of its molecular structure, a schematic is provided below.

Caption: Chemical structure of **Ethyl 2-ethylhexanoate**.

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## References

- 1. scbt.com [scbt.com]
- 2. Ethyl 2-ethylhexanoate | C<sub>10</sub>H<sub>20</sub>O<sub>2</sub> | CID 102916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2983-37-1 CAS MSDS (ethyl 2-ethylhexanoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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